

Independent Verification of Z433927330 Inhibitory Activity: A Comparative Guide

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Compound of Interest

Compound Name: Z433927330

Cat. No.: B2576984

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the inhibitory activity of **Z433927330** against key aquaporin channels, alongside alternative inhibitors. Experimental data from peer-reviewed studies are presented to support the independent verification of its efficacy and selectivity. Detailed experimental protocols and signaling pathway diagrams are included to facilitate replication and further investigation.

Executive Summary

Z433927330 is a potent and selective small-molecule inhibitor of Aquaporin-7 (AQP7), a membrane channel protein implicated in glycerol transport and various pathological processes, including cancer and metabolic disorders.^{[1][2][3]} This guide summarizes the inhibitory profile of **Z433927330** and compares it with other known aquaporin inhibitors, namely DFP00173, a selective AQP3 inhibitor, and Auphen, a pan-aquaporin inhibitor. The data presented herein is crucial for researchers investigating the therapeutic potential of targeting aquaporins.

Comparative Inhibitory Activity

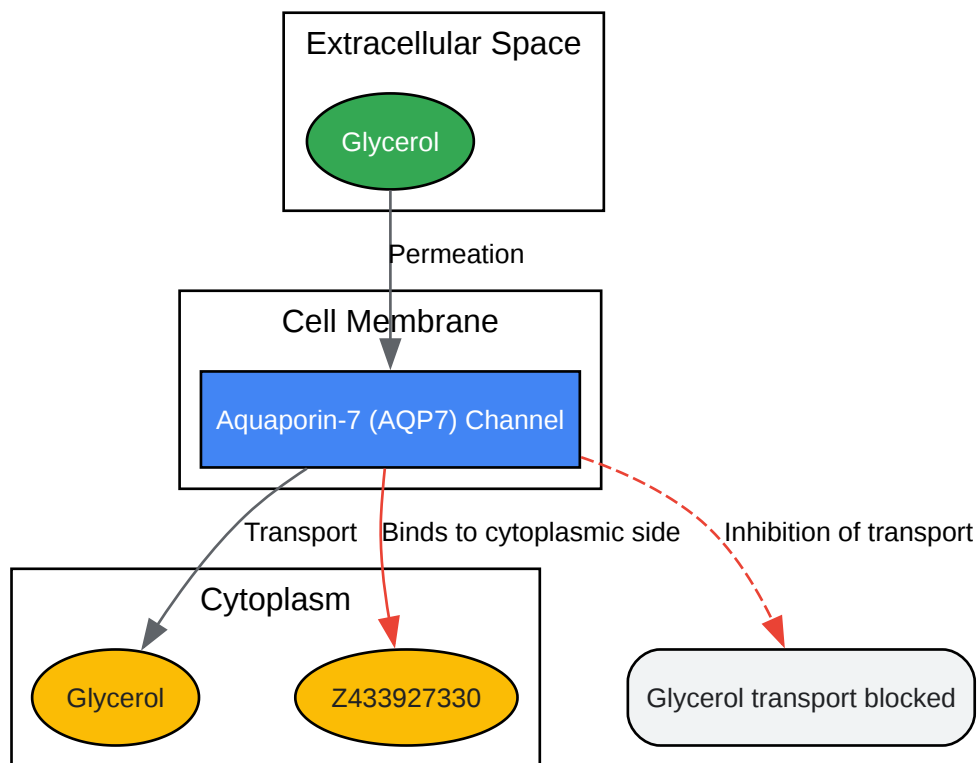
The inhibitory potency of **Z433927330** and its alternatives has been quantified through various in vitro assays. The half-maximal inhibitory concentration (IC₅₀) values are summarized in the table below, providing a clear comparison of their efficacy and selectivity against different aquaporin isoforms.

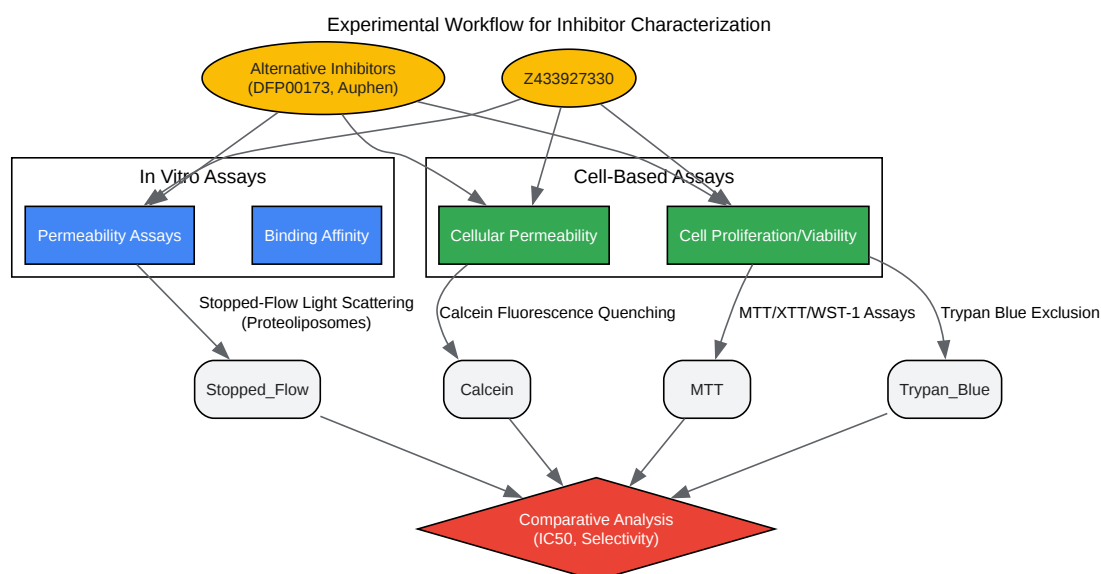
Compound	Target Aquaporin	IC50 (μM)	Other Affected Aquaporins (IC50 in μM)	Reference
Z433927330	Mouse AQP7	~0.2	Mouse AQP3 (~0.7-0.9), Mouse AQP9 (~1.1)	[2] [3]
DFP00173	Mouse AQP3	~0.1-0.4	Low efficacy on AQP7 and AQP9	
Auphen	Pan-AQP inhibitor	Not specified (pan-inhibitor)	AQP3, AQP7	
9016645 (inactive analog)	AQP7	No inhibitory activity	-	

Mechanism of Action of Z433927330

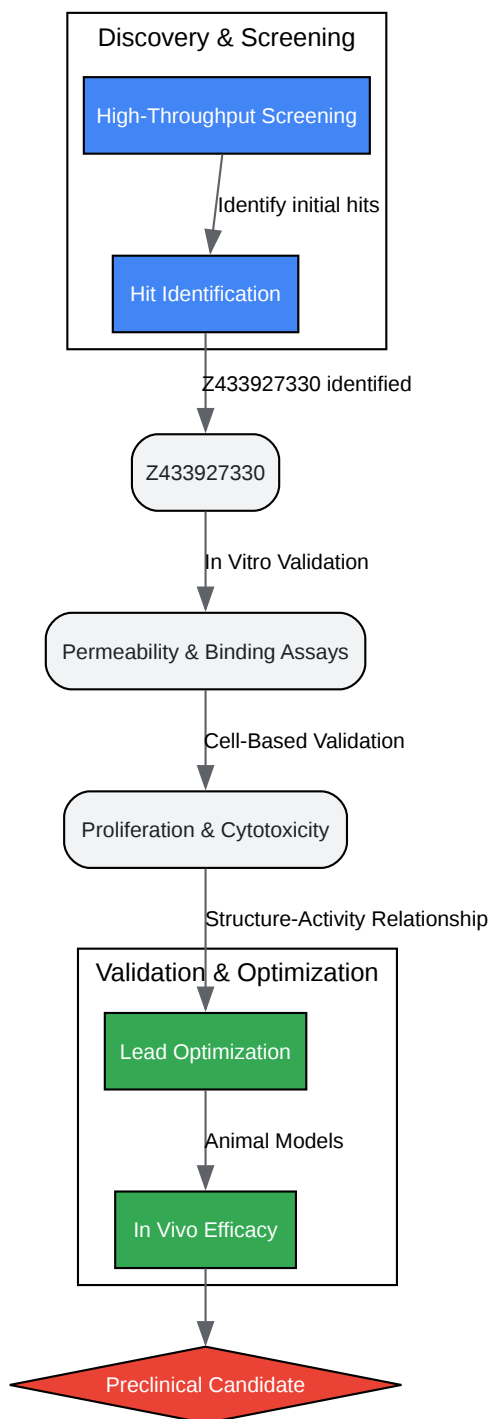
Structural and molecular dynamics studies have elucidated the mechanism by which **Z433927330** inhibits AQP7. It binds to the endofacial (cytoplasmic) side of the AQP7 channel, effectively blocking the pore. Cryo-electron microscopy has revealed that **Z433927330** fits into the glycerol channel near the aromatic/arginine (ar/R) constriction region, a key selectivity filter for aquaporins. The inhibitor forms hydrogen bonds with residues in loop B and Gln183 of transmembrane segment 4, stabilizing its position within the channel.

Mechanism of Z433927330 Inhibition of AQP7





Logical Flow for AQP7-Targeted Drug Discovery

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